

Protocol for Assessing Cardiac Function in Ninerafaxstat-Treated Animals

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Compound of Interest

Compound Name: Ninerafaxstat

Cat. No.: B12786360

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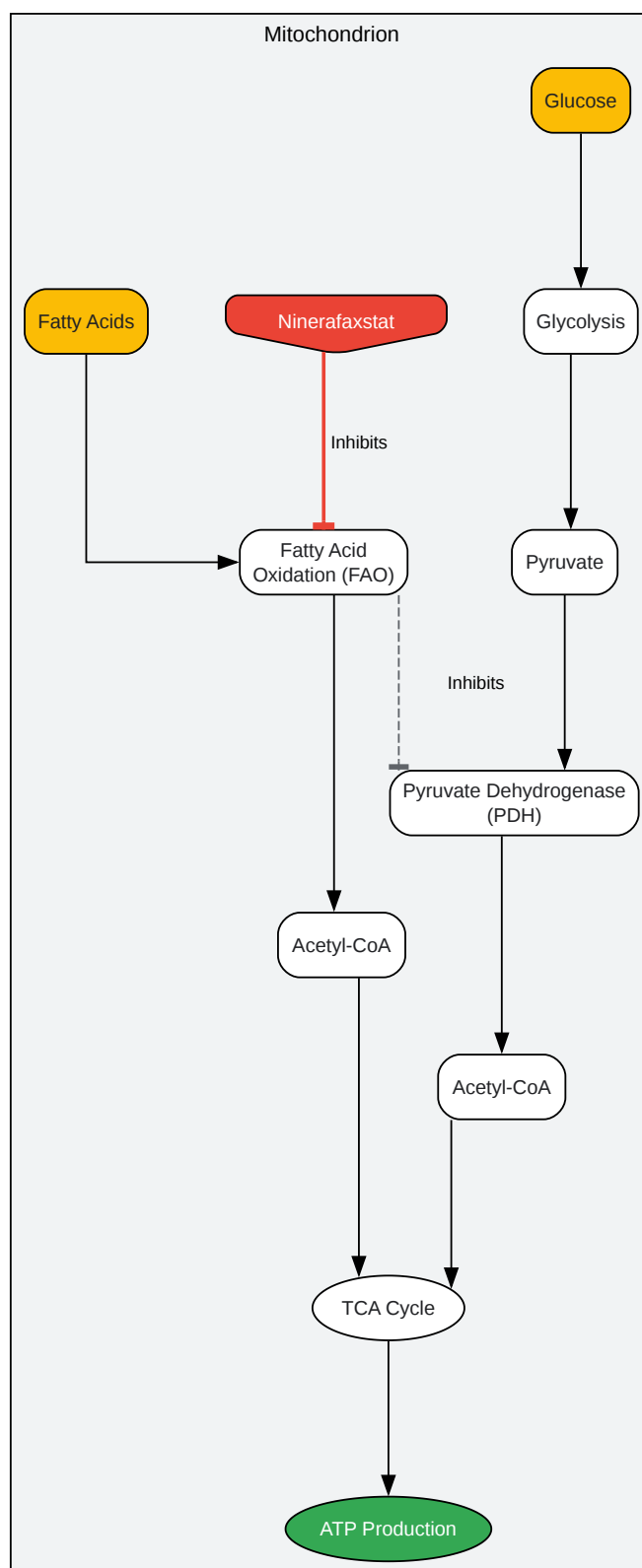
Introduction

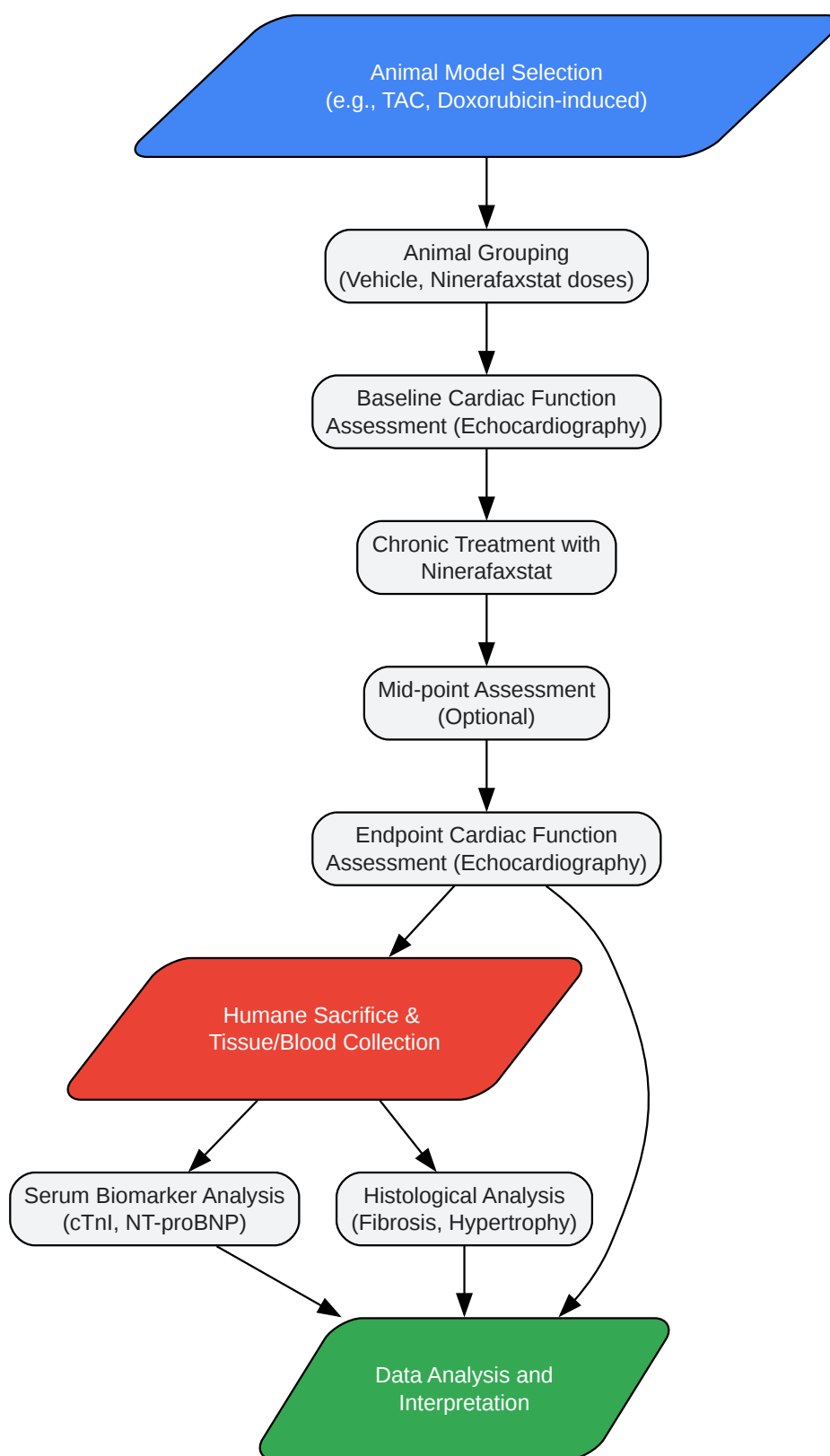
Ninerafaxstat is an investigational cardiac mitotrope that acts as a partial fatty acid oxidation (pFOX) inhibitor. By partially blocking the pathway for fatty acid metabolism, **Ninerafaxstat** encourages a metabolic shift in cardiomyocytes towards glucose utilization.^{[1][2]} This is believed to result in more efficient energy (ATP) production, thereby improving cardiac function, particularly in conditions of energy deficit such as hypertrophic cardiomyopathy (HCM) and heart failure with preserved ejection fraction (HFpEF).^{[1][3][4]} Preclinical assessment of **Ninerafaxstat** in animal models is crucial to understanding its therapeutic potential and mechanism of action.

This document provides a comprehensive protocol for assessing cardiac function in animal models treated with **Ninerafaxstat**. It outlines methodologies for in vivo cardiac imaging, serum biomarker analysis, and ex vivo histological evaluation.

I. Signaling Pathway and Mechanism of Action

Ninerafaxstat modulates cellular metabolism within cardiomyocytes. The diagram below illustrates its proposed mechanism of action.





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